

# In-Depth Technical Guide to the Physicochemical Properties of Dimethicone PEG-7 Phosphate

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## Compound of Interest

Compound Name: *Dimethicone PEG-7 phosphate*

Cat. No.: *B594452*

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## Introduction

**Dimethicone PEG-7 Phosphate** is a complex silicone-based surfactant that finds significant application in the cosmetic and personal care industries.<sup>[1][2][3]</sup> Chemically, it is the phosphate ester of a polyethylene glycol (PEG) ether of dimethicone.<sup>[4]</sup> This unique structure, combining a hydrophobic dimethicone backbone with a hydrophilic PEG-phosphate group, imparts valuable emulsifying, cleansing, and surfactant properties.<sup>[3][5]</sup> Its water-solubility and anionic nature further broaden its utility in various formulations.<sup>[6]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **Dimethicone PEG-7 Phosphate**, detailed experimental protocols for their determination, and a discussion of its applications, particularly with relevance to the pharmaceutical sciences.

## Chemical Identity and Structure

**Dimethicone PEG-7 Phosphate** is a synthetic polymer.<sup>[3]</sup> The "PEG-7" designation indicates an average of seven ethylene oxide units in the polyethylene glycol chain.<sup>[7]</sup>

Table 1: Chemical Identification of **Dimethicone PEG-7 Phosphate**

Identifier	Value
INCI Name	Dimethicone PEG-7 Phosphate[8]
CAS Number	132207-31-9[8]
Molecular Formula	C14H39O8PSi4[2]
Molecular Weight	478.77 g/mol [2]
Synonyms	Pecosil® PS-112, Siloxanes and Silicones, di-Me, 3-hydroxypropyl Me, ethers with polyethylene glycol dihydrogen phosphate[5][9]

## Physicochemical Properties

The combination of a siloxane chain with a PEGylated phosphate group results in a molecule with distinct surface-active properties. While specific quantitative data for **Dimethicone PEG-7 Phosphate** is not extensively published in publicly available literature, the following sections outline its key physicochemical characteristics and the methodologies for their determination.

## Solubility

**Dimethicone PEG-7 Phosphate** is described as a 100% water-soluble anionic silicone phosphate ester.[6] This high water solubility is attributed to the hydrophilic nature of the PEG-phosphate portion of the molecule.

## Viscosity

The viscosity of **Dimethicone PEG-7 Phosphate** solutions is dependent on its concentration and the temperature. Generally, the viscosity of silicone-based polymers is influenced by their molecular weight and structure.[7]

Table 2: Viscosity of **Dimethicone PEG-7 Phosphate** Solutions (Hypothetical Data)

Concentration (% w/v in Deionized Water)	Temperature (°C)	Viscosity (mPa·s)
1	25	Data not available
5	25	Data not available
10	25	Data not available

Note: Specific viscosity data for **Dimethicone PEG-7 Phosphate** is not readily available in the reviewed literature. The table is provided as a template for experimental data.

## Surface Tension and Critical Micelle Concentration (CMC)

As a surfactant, **Dimethicone PEG-7 Phosphate** reduces the surface tension of aqueous solutions.<sup>[3]</sup> The concentration at which the surfactant molecules begin to form micelles is known as the Critical Micelle Concentration (CMC). Above the CMC, the surface tension of the solution remains relatively constant. The low surface tension of silicones contributes to their good spreading quality.<sup>[7][10]</sup>

Table 3: Surface Tension and CMC of **Dimethicone PEG-7 Phosphate** (Hypothetical Data)

Parameter	Value
Critical Micelle Concentration (CMC)	Data not available
Surface Tension at CMC ( $\gamma$ CMC)	Data not available

Note: Specific surface tension and CMC values for **Dimethicone PEG-7 Phosphate** are not readily available in the reviewed literature. The table is provided as a template for experimental data.

## Emulsifying Properties

**Dimethicone PEG-7 Phosphate** is an effective oil-in-water (o/w) emulsifier.<sup>[6]</sup> This property is crucial for the formulation of creams, lotions, and other cosmetic products where the stable dispersion of an oil phase in an aqueous phase is required.

## Hydrophilic-Lipophilic Balance (HLB)

The HLB value is an empirical scale used to select emulsifiers. While a specific HLB value for **Dimethicone PEG-7 Phosphate** is not consistently reported, its water-solubility and function as an o/w emulsifier suggest a relatively high HLB value. For comparison, methyl silicone has a required HLB of 11.[\[11\]](#)

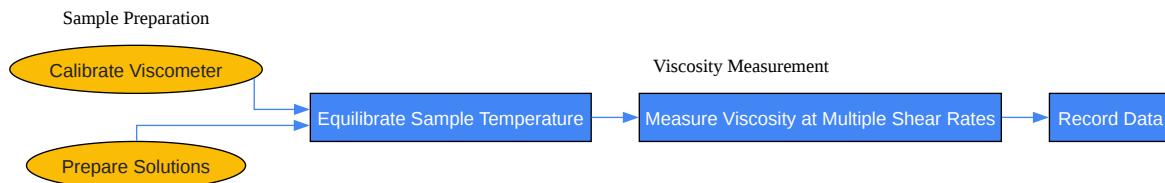
## Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of **Dimethicone PEG-7 Phosphate**.

### Determination of Viscosity

Methodology: A rotational viscometer can be used to determine the dynamic viscosity of aqueous solutions of **Dimethicone PEG-7 Phosphate** at various concentrations and temperatures.

- Apparatus: Rotational viscometer with appropriate spindle geometry (e.g., concentric cylinder or cone-plate).
- Procedure:
  - Prepare a series of aqueous solutions of **Dimethicone PEG-7 Phosphate** at different concentrations (e.g., 1%, 5%, 10% w/v) using deionized water.
  - Calibrate the viscometer according to the manufacturer's instructions.
  - Place a known volume of the sample solution into the viscometer's sample cup.
  - Allow the sample to equilibrate to the desired temperature (e.g., 25 °C) using a temperature-controlled bath.
  - Measure the viscosity at a range of shear rates to assess the Newtonian or non-Newtonian behavior of the solution.
  - Record the viscosity in millipascal-seconds (mPa·s).



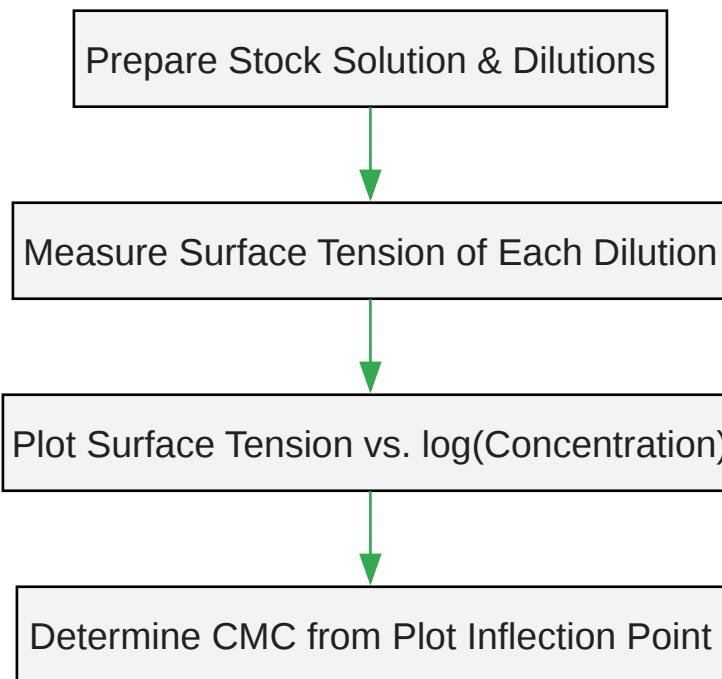
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Figure 1. Experimental workflow for viscosity measurement.

## Determination of Surface Tension and Critical Micelle Concentration (CMC)

**Methodology:** The surface tension of aqueous solutions of **Dimethicone PEG-7 Phosphate** can be measured using a tensiometer. The CMC is determined by plotting surface tension as a function of the logarithm of the surfactant concentration.

- Apparatus: Tensiometer (e.g., Du Noüy ring or Wilhelmy plate method).
- Procedure:
  - Prepare a stock solution of **Dimethicone PEG-7 Phosphate** in deionized water.
  - Create a series of dilutions from the stock solution to cover a wide range of concentrations, both below and above the expected CMC.
  - Measure the surface tension of each solution, starting with the most dilute.
  - Ensure the measuring probe (ring or plate) is thoroughly cleaned between measurements.
  - Plot the surface tension (in mN/m) against the logarithm of the concentration.
  - The CMC is the concentration at which a sharp break in the curve is observed. The surface tension value at this point is the  $\gamma_{CMC}$ .



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